

An In-depth Technical Guide to 1-Bromo-5-chloropentane

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Compound of Interest

Compound Name: 1-Bromo-5-chloropentane

Cat. No.: B104276

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1-bromo-5-chloropentane** (CAS No. 54512-75-3), a key bifunctional intermediate in organic synthesis. Its unique structure, featuring both bromine and chlorine atoms on a five-carbon chain, allows for selective reactivity, making it a valuable building block in the pharmaceutical, agrochemical, and fragrance industries.^[1] This document details its chemical and physical properties, outlines a detailed synthesis protocol, and discusses its primary applications and safety considerations.

Chemical and Physical Properties

1-Bromo-5-chloropentane is a clear, colorless to pale yellow liquid with a mild, characteristic odor.^{[2][3]} Its key properties are summarized below for easy reference.

Property	Value	Source
Molecular Formula	C ₅ H ₁₀ BrCl	PubChem[4]
Molecular Weight	185.49 g/mol	PubChem[4][5]
IUPAC Name	1-bromo-5-chloropentane	PubChem[4]
Synonyms	5-Chloropentyl bromide, Pentane, 1-bromo-5-chloro-	PubChem, ChemicalBook[2][4]
CAS Number	54512-75-3	ChemicalBook[2]
Appearance	Clear, colorless liquid	ChemicalBook[2]
Density	1.408 g/mL at 25 °C	ChemicalBook, ChemBK[6][7]
Boiling Point	210-212 °C	ChemicalBook, ChemBK[6][7]
Flash Point	95 °C (203 °F)	Sigma-Aldrich, ChemicalBook[2]
Refractive Index	1.484 at 20 °C	ChemicalBook, ChemBK[6][7]
Solubility	Insoluble in water	ChemicalBook[2]

Synthesis of 1-Bromo-5-chloropentane

1-Bromo-5-chloropentane can be synthesized through several routes, including the halogenation of 1,5-pentanediol or the reaction of 1,5-dichloropentane with 1,5-dibromopentane.[2][3] A common and efficient laboratory-scale synthesis involves the ring-opening of a cyclic ether precursor, such as tetrahydropyran or tetrahydrofuran, followed by halogenation.[2]

Experimental Protocol: Synthesis from Tetrahydropyran

The following protocol is based on a method described in patent literature, which offers high purity and yield without the need for a solvent. This two-step process involves the formation of an intermediate, 5-chloro-amyl acetate, followed by bromination.

Step 1: Synthesis of 5-Chloro-amyl Acetate

- To a 1000 mL three-necked flask equipped with a stirrer and reflux condenser, add 87g (1.0 mol) of tetrahydropyran and 7g (0.05 mol) of anhydrous zinc chloride (Lewis acid catalyst).
- While stirring at 20 °C, slowly add 83g (1.03 mol) of acetyl chloride over a period of 98 minutes.
- Allow the reaction to proceed for 2 hours at this temperature.
- After the reaction period, heat the mixture to 110 °C to distill off any excess acetyl chloride.
- Cool the reaction mixture.

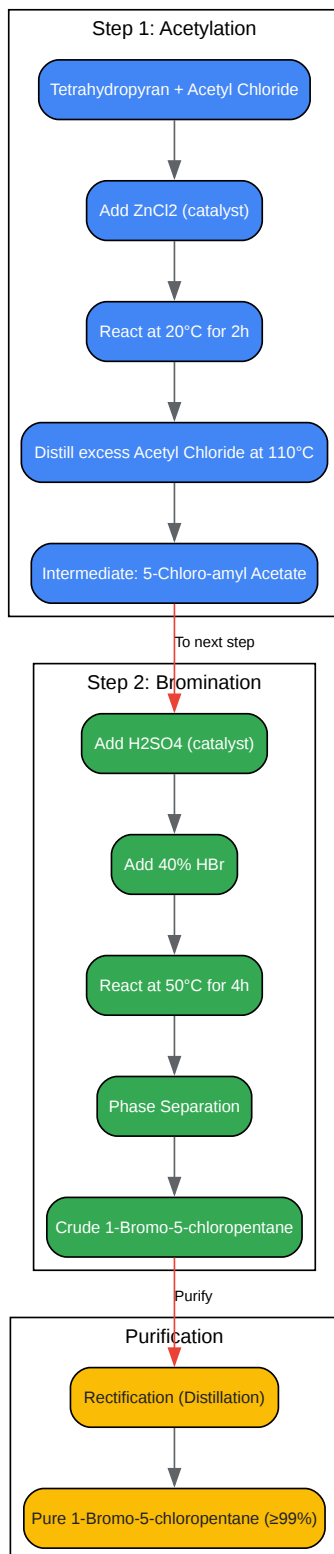
Step 2: Bromination to Yield **1-Bromo-5-chloropentane**

- To the cooled reaction mixture containing 5-chloro-amyl acetate, add 100g (1.0 mol) of sulfuric acid (acidic catalyst).
- Heat the mixture to 50 °C.
- Slowly add 260g (1.3 mol) of 40% hydrobromic acid.
- Maintain the reaction at this temperature for 4 hours.
- After the reaction is complete, allow the mixture to cool and separate into phases.
- Isolate the organic phase, which is the crude **1-bromo-5-chloropentane**.
- Purify the crude product by rectification (distillation) to obtain the final product with a purity of $\geq 99.1\%$ and a yield of $\geq 83.0\%$ (based on tetrahydropyran).

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **1-bromo-5-chloropentane** from tetrahydropyran.

Workflow for 1-Bromo-5-chloropentane Synthesis

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Caption: Synthesis workflow from tetrahydropyran.

Applications in Research and Drug Development

1-Bromo-5-chloropentane serves as a versatile intermediate in the synthesis of a wide array of organic molecules.^[6] Its bifunctional nature allows for sequential reactions, making it a valuable tool for constructing complex molecular architectures.

- Pharmaceutical Intermediates:** It is a crucial building block for active pharmaceutical ingredients (APIs).^[1] For example, it is used in the synthesis of novel imidazole derivatives which act as heme-oxygenase (HO-1 and HO-2) inhibitors and are being investigated as cytotoxic agents against cancer cell lines. It is also used to prepare bone resorption inhibitors and agents for human α 1A adrenal receptors.
- Agrochemicals:** The compound is a raw material for the synthesis of pesticides and herbicides, contributing to the development of more effective crop protection solutions.^[1]
- Organic Synthesis:** It is widely used as an alkylating agent to introduce a 5-chloropentyl group into various molecules.^[3] The differential reactivity of the bromine and chlorine atoms allows for selective nucleophilic substitution reactions.

Safety and Handling

Proper handling of **1-bromo-5-chloropentane** is essential due to its hazardous properties. The following table summarizes its GHS classifications and recommended safety precautions.

Hazard Class	GHS Pictogram	Hazard Statement
Acute Toxicity, Oral	वार्निंग	H302: Harmful if swallowed
Skin Corrosion/Irritation	वार्निंग	H315: Causes skin irritation
Serious Eye Damage/Irritation	वार्निंग	H319: Causes serious eye irritation
Specific target organ toxicity	वार्निंग	H335: May cause respiratory irritation

Source: PubChem, ChemicalBook^[4]

Handling and Storage Recommendations

- Handling: Use in a well-ventilated area, preferably under a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
- Storage: Store in a cool, dry place away from sources of ignition. Keep the container tightly closed. Store away from strong oxidizing agents and strong bases, which are incompatible.
[\[2\]](#)
- First Aid:
 - Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[\[2\]](#)
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[2\]](#)
 - Inhalation: Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen.[\[2\]](#)
 - Ingestion: Do NOT induce vomiting. If the victim is conscious, give 2-4 cupfuls of milk or water.[\[2\]](#) In all cases of exposure, seek immediate medical attention.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **1-bromo-5-chloropentane**.

- ^1H NMR: Proton NMR spectra are available for this compound.
- Mass Spectrometry: GC-MS data is available, with major peaks aiding in its identification.
- Infrared (IR) Spectroscopy: FTIR spectra can be used to identify functional groups present in the molecule.

Source: PubChem[\[4\]](#)

This guide provides essential technical information for professionals working with **1-bromo-5-chloropentane**. By understanding its properties, synthesis, applications, and safety protocols, researchers can effectively and safely utilize this versatile chemical intermediate in their work.

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